

Section 1: Chemical Identification and Physical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6-Bromoquinoline-4-carboxylic acid

CAS No.: 160233-76-1

Cat. No.: B186014

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6-Bromoquinoline-4-carboxylic acid is a halogenated heterocyclic compound. Its precise identification is critical for ensuring that safety data is correctly applied.

Table 1: Chemical Identifiers^{[1][2]}

Identifier	Value
IUPAC Name	6-bromoquinoline-4-carboxylic acid
CAS Number	160233-76-1
Molecular Formula	C ₁₀ H ₆ BrNO ₂
Molecular Weight	252.06 g/mol
Canonical SMILES	<chem>C1=CC2=NC=CC(=C2C=C1Br)C(=O)O</chem> ^[1]
InChIKey	QKZZTVSKZXPJAC-UHFFFAOYSA-N ^[1]

| Synonyms | 6-Bromo-4-quinolinecarboxylic acid |

A notable challenge in sourcing data for this specific compound is the lack of extensive, experimentally verified physical properties. Much of the available data is predicted via computational models or refers to structurally similar compounds. This distinction is crucial for maintaining scientific integrity.

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical Form	Solid, Powder	Assumed from related compounds
Melting Point	No data available	N/A
Boiling Point	403.1 ± 25.0 °C at 760 mmHg	Predicted[2]
Density	1.7 ± 0.1 g/cm ³	Predicted[2]
Flash Point	197.6 ± 23.2 °C	Predicted[2]

| Water Solubility | Slightly soluble (predicted) | Inferred from related compounds[3][4] |

Note on Physical Properties: Researchers should exercise caution. The boiling point, density, and flash point are predicted values. No experimental melting point for CAS 160233-76-1 has been reliably reported. For reference, the closely related tautomer, 6-Bromoquinolin-4-ol (CAS 145369-94-4), has a reported melting point of 283°C.[5][6]

Section 2: Hazard Identification and Toxicological Profile

Based on aggregated data from notifications to the European Chemicals Agency (ECHA), **6-Bromoquinoline-4-carboxylic acid** is classified as a hazardous substance.[1] The primary hazards are associated with irritation and acute oral toxicity.

GHS Classification:

- Signal Word: Warning[1]

- Pictogram: GHS07 (Exclamation Mark)[1]

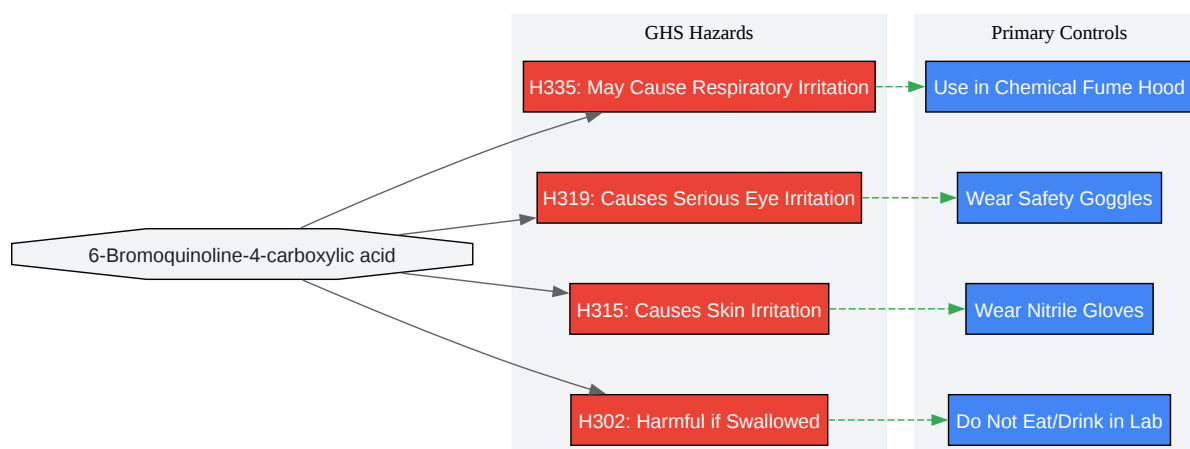
Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Toxicological Rationale: The hazard profile is characteristic of many functionalized aromatic carboxylic acids and quinoline derivatives.

- Oral Toxicity (H302): While specific LD50 data is not available, this classification indicates that ingestion of relatively small quantities may cause adverse health effects.[1]
- Skin and Eye Irritation (H315, H319): The acidic nature of the carboxylic acid group and the reactivity of the quinoline ring system contribute to its irritant properties. Direct contact with the skin or eyes can lead to inflammation, redness, and pain.[1]
- Respiratory Irritation (H335): As a fine powder, the compound can be easily aerosolized.[7] Inhalation of this dust can irritate the mucous membranes and the upper respiratory tract, leading to coughing and discomfort.[1][7]

The following diagram illustrates the relationship between the compound's hazards and the primary safety precautions required.



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Caption: Hazard profile and corresponding primary safety controls.

Section 3: Safe Handling and Storage Protocol

A self-validating safety protocol relies on the principle that engineering controls, administrative controls, and personal protective equipment (PPE) work in concert to minimize exposure.^[8]

Engineering Controls

The primary engineering control is to handle the material in a way that prevents it from becoming airborne or contacting the user.

- Ventilation: All manipulations of **6-Bromoquinoline-4-carboxylic acid** powder must be performed inside a certified chemical fume hood.^[2] This is a non-negotiable control measure directly linked to its classification as a respiratory irritant (H335).^[1]

- Designated Area: Establish a designated area within the fume hood for handling this compound. Line the work surface with absorbent bench paper to contain any minor spills.[9]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

- Hand Protection: Wear chemical-resistant nitrile gloves.[10] Always inspect gloves for tears or holes before use. Double-gloving is recommended if handling larger quantities. Contaminated gloves must be removed using the proper technique (without touching the outer surface) and disposed of as chemical waste.[7]
- Eye Protection: Wear tightly fitting safety goggles with side shields.[10] A standard lab coat alone does not provide sufficient protection from splashes to the eyes, which is a key risk given the H319 classification.[1]
- Body Protection: A fully fastened laboratory coat must be worn. Ensure that cuffs are tucked into gloves to prevent skin exposure at the wrist.[11]

Step-by-Step Protocol for Weighing and Handling

- Preparation: Don all required PPE (lab coat, goggles, gloves) before entering the designated area. Ensure the fume hood sash is at the appropriate working height.
- Tare Container: Place a sealable container (e.g., a vial with a cap) on the analytical balance and tare its weight.
- Transfer to Hood: Move the tared, empty container to the designated workspace inside the chemical fume hood.[9]
- Aliquot Powder: Carefully transfer the desired amount of **6-Bromoquinoline-4-carboxylic acid** powder from the stock bottle into the tared container. Use a spatula and minimize any actions that could create dust.
- Seal and Weigh: Securely cap the container inside the fume hood. Remove the sealed container and weigh it on the balance. This "weigh-in-a-closed-container" method prevents the release of hazardous dust in the open lab.[9]

- Cleanup: Decontaminate the spatula and work surface within the hood.
- Hand Washing: After the procedure is complete and PPE has been removed, wash hands thoroughly with soap and water.[\[12\]](#)

Storage Requirements

- Container: Store in a tightly closed, clearly labeled container.[\[2\]](#)[\[13\]](#)
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#) A recommended storage temperature is 2-8°C.[\[2\]](#)
- Rationale: Proper storage prevents degradation of the compound and accidental exposure. Avoiding oxidizing agents is crucial as reactions could generate heat or hazardous byproducts.[\[2\]](#)

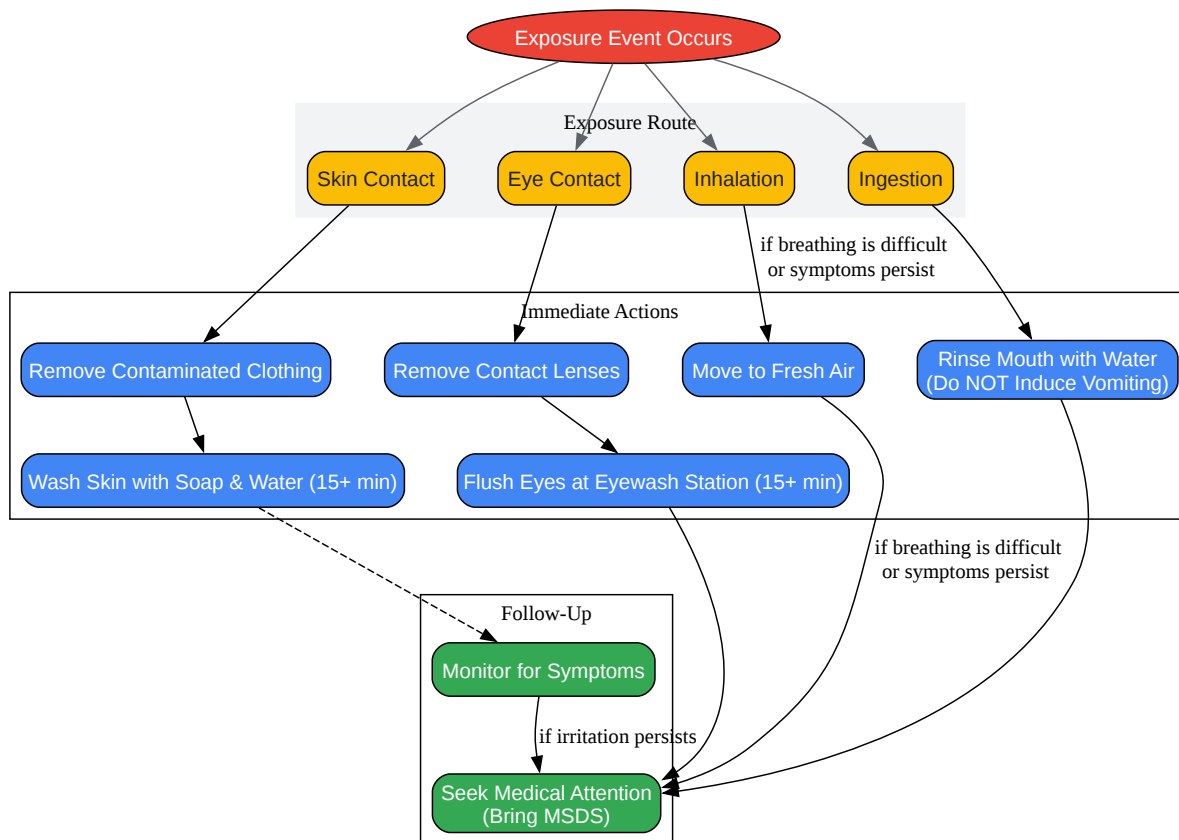
Section 4: Emergency and First-Aid Procedures

Immediate and correct action following an exposure is critical to minimizing harm. All laboratory personnel must be familiar with the location of safety showers and eyewash stations.

- General Advice: If any symptoms persist after initial first aid, seek immediate medical attention and show the medical personnel this safety data sheet.[\[2\]](#)
- In Case of Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure the entire surface is rinsed.[\[2\]](#)
 - Remove contact lenses if present and easy to do. Continue rinsing.[\[14\]](#)
 - Seek immediate medical attention. This is a critical step due to the H319 "Causes serious eye irritation" classification.[\[1\]](#)
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[\[2\]](#)

- Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[\[14\]](#)
- If skin irritation occurs or persists, seek medical attention.[\[2\]](#)
- If Inhaled:
 - Move the person to fresh air immediately.[\[2\]](#)
 - If the person is not breathing, give artificial respiration.
 - If breathing is difficult, provide oxygen.
 - Call a physician or poison control center.[\[14\]](#)
- If Swallowed:
 - Wash out the mouth with water.[\[2\]](#)
 - Do NOT induce vomiting.
 - Never give anything by mouth to an unconscious person.
 - Seek immediate medical attention. This is critical due to the H302 "Harmful if swallowed" classification.[\[1\]](#)

The following workflow diagram outlines the decision-making process for an exposure event.



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Caption: Workflow for responding to an exposure event.

Section 5: Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, the primary objectives are to prevent dust formation and skin/eye contact.^[7]

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, preferably within a fume hood.
- **PPE:** Wear appropriate PPE, including a lab coat, double nitrile gloves, and safety goggles. For a large spill, respiratory protection (e.g., N95 respirator) may be necessary.^[7]
- **Containment:** Do not use water to clean up, as this may create a slurry that is harder to manage. Instead, gently cover the spill with an inert absorbent material like sand or vermiculite.
- **Cleanup:** Carefully sweep the material into a suitable, labeled container for hazardous waste. Avoid any actions that create dust.^{[7][13]} A HEPA-filtered vacuum is an alternative for larger spills.^[9]
- **Decontamination:** Clean the spill area with a damp cloth and dispose of all cleanup materials as hazardous waste.
- **Environmental:** Do not allow the material to enter drains or water courses.^[2]

Waste Disposal

Dispose of **6-Bromoquinoline-4-carboxylic acid** and any contaminated materials in accordance with all local, state, and federal regulations. This typically involves collection in a sealed, labeled hazardous waste container for pickup by a licensed disposal company.^{[13][14]}

Conclusion

6-Bromoquinoline-4-carboxylic acid is a hazardous compound that requires careful and informed handling. Its primary risks—harmful if swallowed, skin and eye irritation, and respiratory irritation—can be effectively managed through a combination of engineering

controls (chemical fume hood), appropriate PPE (goggles, nitrile gloves, lab coat), and strict adherence to safe handling protocols. Understanding the "why" behind these measures is fundamental to building a robust safety culture and ensuring the well-being of all laboratory personnel. Always consult this guide and the original Safety Data Sheet before beginning any work with this chemical.

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- To cite this document: BenchChem. [Section 1: Chemical Identification and Physical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b186014/docs#section-1-chemical-identification-and-physical-properties\]](https://www.benchchem.com/product/b186014/docs#section-1-chemical-identification-and-physical-properties)

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